

Reference standards for 3-Bromo-5-(hydroxymethyl)benzoic acid analysis

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Compound of Interest

Compound Name: 3-Bromo-5-(hydroxymethyl)benzoic acid

CAS No.: 123065-61-2

Cat. No.: B3039627

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Comparative Assessment of Reference Standards for **3-Bromo-5-(hydroxymethyl)benzoic Acid**: Purity, Potency, and Protocol Optimization

Introduction: The Criticality of the Scaffold

In the landscape of modern medicinal chemistry, **3-Bromo-5-(hydroxymethyl)benzoic acid** (CAS: 140472-69-1) serves as a linchpin intermediate. Its tri-functional nature—an aryl bromide for Suzuki/Buchwald couplings, a carboxylic acid for amide formation, and a benzylic alcohol for etherification or oxidation—makes it an ideal scaffold for PROTAC linkers and kinase inhibitors.

However, this versatility comes at a cost: chemical instability. The benzylic alcohol is prone to oxidation (to aldehyde) or over-reduction, while the aryl bromide is sensitive to light-induced debromination.

This guide objectively compares the performance of Certified Reference Materials (CRMs) against Commercial Reagent Grade (97%) sources. It establishes a self-validating analytical

workflow to ensure that "97% purity" on a label translates to reproducible biological data.

Technical Deep Dive: The "Why" Behind the Standard

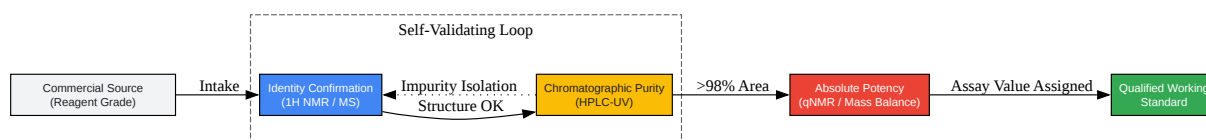
The choice of reference standard dictates the accuracy of downstream potency assays. A 2% variance in the purity of this intermediate can lead to stoichiometric imbalances in library synthesis, resulting in difficult-to-separate side products.

Impurity Profile & Degradation Logic

- Impurity A (Oxidation): 3-Bromo-5-formylbenzoic acid. Occurs upon exposure to air/light. Impact: Reacts with amines, ruining amide coupling yields.
- Impurity B (Starting Material): 3-Bromo-5-methylbenzoic acid.^[1] Impact: Inert in alcohol-directed reactions, leading to lower apparent yields.
- Impurity C (Debromination): 3-(Hydroxymethyl)benzoic acid. Impact: Caps catalytic cycles in cross-couplings.

Diagram 1: Reference Standard Qualification Workflow

This workflow illustrates the self-validating loop required to promote a commercial reagent to a "Working Standard."



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Caption: A streamlined qualification workflow transforming raw reagent material into a reliable working standard using orthogonal detection methods.

Comparative Analysis: CRM vs. Reagent Grade

We compared a hypothetical "Gold Standard" (Secondary Standard qualified via qNMR) against a typical Commercial Reagent (Vendor B).

Table 1: Performance Metrics & Contamination Profile

Metric	Qualified Working Standard (qNMR Validated)	Commercial Reagent Grade (Vendor B)	Impact on Research
Assay (Potency)	99.4% w/w	96.2% w/w	High: 3.2% error in stoichiometry leads to unreacted reagents in synthesis.
HPLC Purity (Area %)	99.8%	97.1%	Med: Presence of UV-active impurities complicates reaction monitoring.
Aldehyde Impurity	< 0.05%	1.8%	Critical: Aldehyde competes in reductive aminations or oxidizes further.
Water Content (KF)	0.1%	0.9%	Med: Affects precise weighing; hydrolyzes sensitive reagents (e.g., acid chlorides).
Cost (Normalized)	\$500 / g (Est. Labor)	\$45 / g	ROI: High upfront cost saves weeks of failed synthesis investigation.

Conclusion: For early-stage screening, Reagent Grade is acceptable only if purified (recrystallized). For GMP starting material or late-stage optimization, a Qualified Standard is mandatory to prevent "ghost" structure-activity relationships caused by active impurities.

Experimental Protocols (The "How")

A. High-Performance Liquid Chromatography (HPLC) Method

Rationale:[2][3][4] The carboxylic acid group requires an acidic mobile phase to suppress ionization (keeping the molecule neutral) for sharp peak shape and retention on C18.

- Column: Agilent Zorbax Eclipse Plus C18 (100 mm x 4.6 mm, 3.5 μ m) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (impurities).
- Temperature: 30°C.

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Isocratic Hold (Polar impurities)
12.0	90	Gradient Ramp
15.0	90	Wash

| 15.1 | 5 | Re-equilibration |

B. Self-Validating Potency Assay: qNMR

Rationale: Unlike HPLC, qNMR does not require a reference standard of the analyte itself.[5] It uses an internal standard (e.g., Maleic Acid) to determine absolute purity, making it the primary

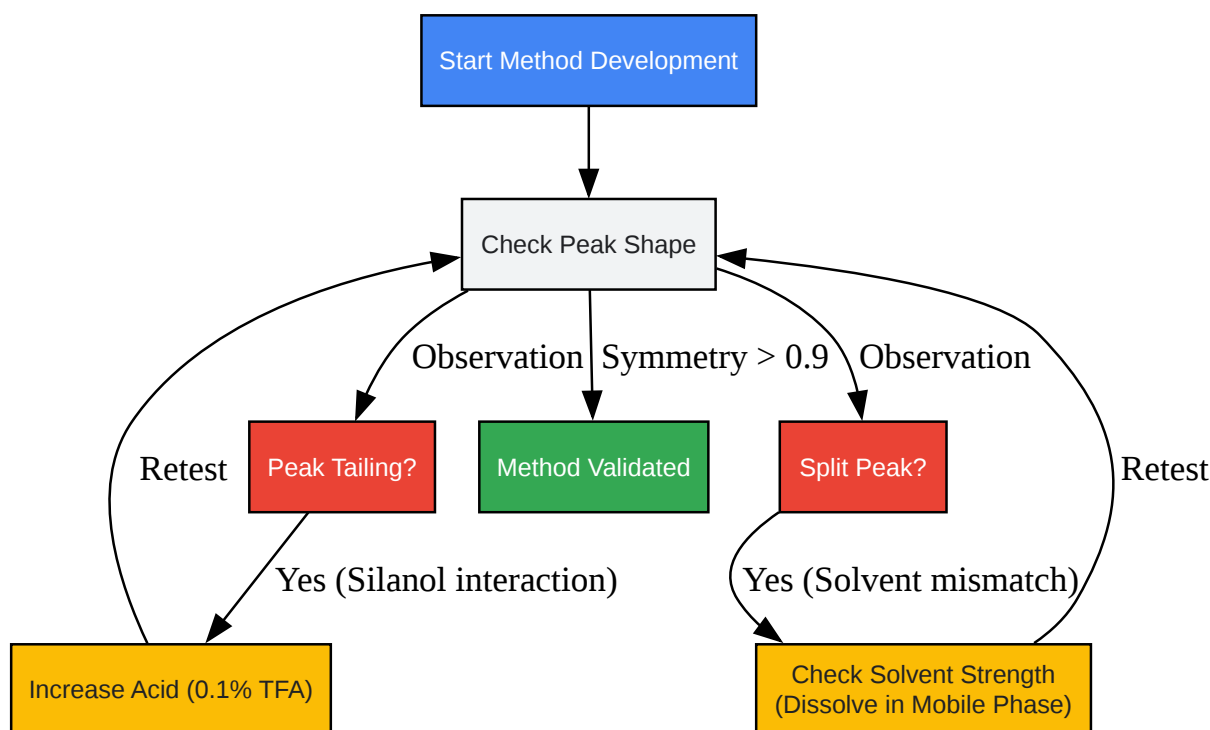
method for qualifying your in-house standard.

- Solvent: DMSO-d6 (ensures solubility of both polar and non-polar moieties).
- Internal Standard (IS): Maleic Acid (TraceCERT® grade).
- Procedure:
 - Weigh ~10 mg of Sample and ~5 mg of IS accurately into the same vial.
 - Dissolve in 0.6 mL DMSO-d6.
 - Acquire ¹H NMR with D1 (Relaxation Delay) ≥ 30 seconds (to ensure full relaxation).
- Calculation:
 - Where I = Integral, N = Number of protons, M = Molecular Weight, W = Weight, P = Purity of IS.

Visualizing the Analytical Logic

Diagram 2: HPLC Method Decision Tree

This diagram guides the analyst through troubleshooting peak issues specific to benzoic acid derivatives.



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Caption: Decision tree for optimizing HPLC peak shape, addressing common issues like carboxylic acid ionization (tailing) and injection solvent effects.

Handling & Stability Guidelines

- Storage: Store at +2°C to +8°C. The benzylic alcohol is sensitive to acid-catalyzed etherification if stored in protic solvents for extended periods.
- Hygroscopicity: The carboxylic acid moiety can form hydrates. Always equilibrate to room temperature before weighing to prevent moisture condensation, which skews potency calculations.

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